

4'-Bromo-3'-fluoroacetanilide safety and handling

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Compound of Interest

Compound Name: 4'-Bromo-3'-fluoroacetanilide

Cat. No.: B1271549

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An In-depth Technical Guide to the Safety and Handling of **4'-Bromo-3'-fluoroacetanilide**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **4'-Bromo-3'-fluoroacetanilide** (CAS No. 351-30-4). The information herein is intended to support a safe laboratory environment for professionals working with this compound.

Chemical and Physical Properties

4'-Bromo-3'-fluoroacetanilide is a halogenated acetanilide used as an intermediate in pharmaceutical synthesis.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	351-30-4	[1][2]
Molecular Formula	C8H7BrFNO	[1][3]
Molecular Weight	232.05 g/mol	[1][3]
Appearance	White to off-white powder	[1][3]
Melting Point	149-152 °C	[1][3]
Boiling Point	337.9 ± 32.0 °C (Predicted)	[1][3]
Density	1.623 ± 0.06 g/cm ³ (Predicted)	[1][3]
pKa	13.46 ± 0.70 (Predicted)	[1][3]
Storage Temperature	2-8 °C	[1][3]

Hazard Identification and Classification

4'-Bromo-3'-fluoroacetanilide is classified as an irritant.[1][3] Exposure can cause skin, eye, and respiratory irritation.[3][4]

Hazard Classification	Code	Description
GHS Pictogram	GHS07 (Exclamation mark)	[4]
Signal Word	Warning	[3][4]
Hazard Statements	H315	Causes skin irritation.[3][4]
H319	Causes serious eye irritation. [3][4]	
H335	May cause respiratory irritation.[3][4]	
Precautionary Statements	P261	Avoid breathing dust.[3][4]
P280	Wear protective gloves/eye protection/face protection.[4]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[5]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when handling **4'-Bromo-3'-fluoroacetanilide**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is required:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[2]

- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[\[2\]](#) Ensure full skin coverage.
- Respiratory Protection: Use a NIOSH-approved respirator or work in a certified chemical fume hood to avoid dust inhalation.[\[5\]](#)

Handling and Storage Protocol

- Engineering Controls: Handle only in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[\[6\]](#)
- Handling: Avoid direct contact with the substance.[\[5\]](#) Do not breathe dust.[\[2\]](#) Avoid dust formation.[\[6\]](#) Wash hands thoroughly after handling.[\[6\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[6\]](#) The recommended storage temperature is between 2-8°C.[\[1\]](#)[\[3\]](#)

First-Aid Measures

In case of exposure, follow these procedures:

- Inhalation: Move the individual to fresh air. If breathing becomes difficult, seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[\[7\]](#) If skin irritation occurs, get medical advice.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[6\]](#)[\[7\]](#) Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#) Rinse mouth with water.[\[7\]](#) Seek immediate medical attention.[\[7\]](#)

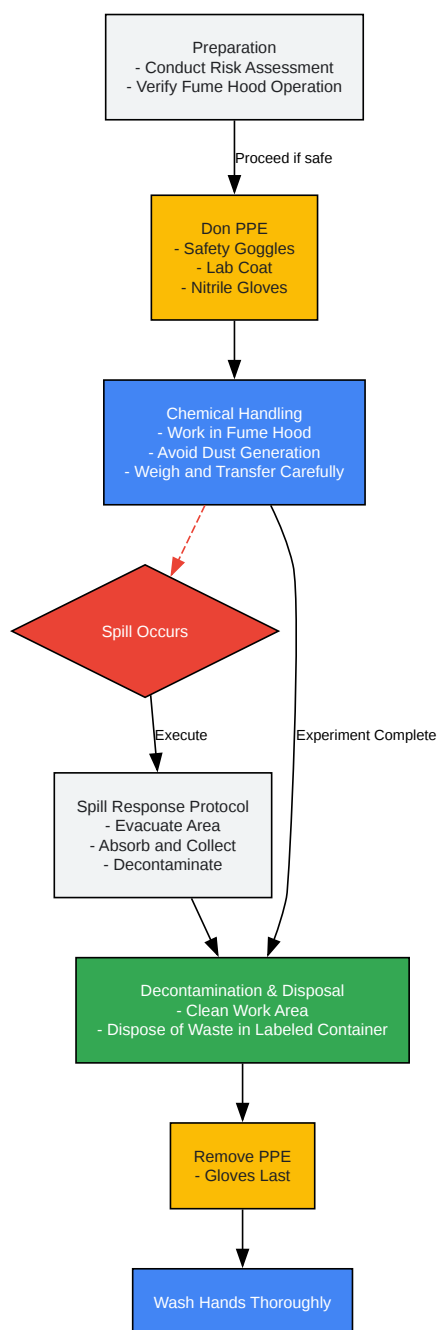
Spill and Disposal Protocol

- Spill Response:

- Evacuate personnel from the spill area.
- Wear appropriate PPE.
- Cover the spill with an inert absorbent material.
- Carefully collect the material into a sealed container for disposal.^[7]
- Decontaminate the spill area.
- Waste Disposal: All waste containing this compound must be treated as hazardous waste.^[7] Dispose of the material in accordance with local, regional, and national regulations at an approved waste disposal plant.^[6] Do not dispose of it down the drain.^[7]

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4'-Bromo-3'-fluoroacetanilide**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **4'-Bromo-3'-fluoroacetanilide**.

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References

- 1. 4'-Bromo-3'-fluoroacetanilide CAS#: 351-30-4 [amp.chemicalbook.com]
- 2. 4'-Bromo-3'-fluoroacetanilide [chembk.com]
- 3. 4'-Bromo-3'-fluoroacetanilide | 351-30-4 [amp.chemicalbook.com]
- 4. 4'-Bromo-3'-fluoroacetanilide | 351-30-4 [sigmaaldrich.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
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